

Solubility Profile of Mestranol-d4 in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Mestranol-d4

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Introduction

Mestranol-d4, the deuterated analog of Mestranol, is a synthetic estrogen that serves as a crucial internal standard in pharmacokinetic and metabolic studies. A thorough understanding of its solubility in various organic solvents is paramount for accurate sample preparation, formulation development, and analytical method validation. This technical guide provides a comprehensive overview of the available solubility data for Mestranol, which can be used as a close surrogate for **Mestranol-d4**, alongside a detailed experimental protocol for solubility determination.

Disclaimer: Quantitative solubility data for **Mestranol-d4** in common organic solvents is not readily available in published literature. The data presented in this guide is for the non-deuterated form, Mestranol. Generally, the solubility of a deuterated compound is expected to be very similar to its non-deuterated counterpart^[1]. However, for critical applications, experimental verification of **Mestranol-d4** solubility is recommended.

Core Data Presentation: Solubility of Mestranol

The following table summarizes the known solubility of Mestranol in various organic solvents. This data has been compiled from various sources and provides a comparative reference.

Solvent	Solubility (mg/mL)	Temperature (°C)	Notes
Dimethyl Sulfoxide (DMSO)	12[2], 15[3], 33.33[4], ≥12.4[5]	Not Specified	Sonication or heating may be required to achieve higher concentrations.
Ethanol	24[2], ~1[6][7]	Not Specified	
Methanol	~1[6][7]	Not Specified	
Acetonitrile	~1[6][7]	Not Specified	
Chloroform	Soluble[8][9]	Not Specified	Quantitative data not available.
Diethyl Ether	Soluble[8][9]	Not Specified	Quantitative data not available.
1,4-Dioxane	Soluble[8][9]	Not Specified	Quantitative data not available.
Acetone	Soluble[9]	Not Specified	Quantitative data not available.
Water	Practically Insoluble (<0.1 mg/mL)[2][4][8][9]	Not Specified	

Experimental Protocol: Determination of Thermodynamic Solubility using the Shake-Flask Method

The following protocol describes a standardized and widely accepted method for determining the equilibrium (thermodynamic) solubility of a compound like **Mestranol-d4**.

1. Materials and Equipment:

- **Mestranol-d4** (or Mestranol) solid

- Selected organic solvents (high purity grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or incubator
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation
- Volumetric flasks and pipettes

2. Procedure:

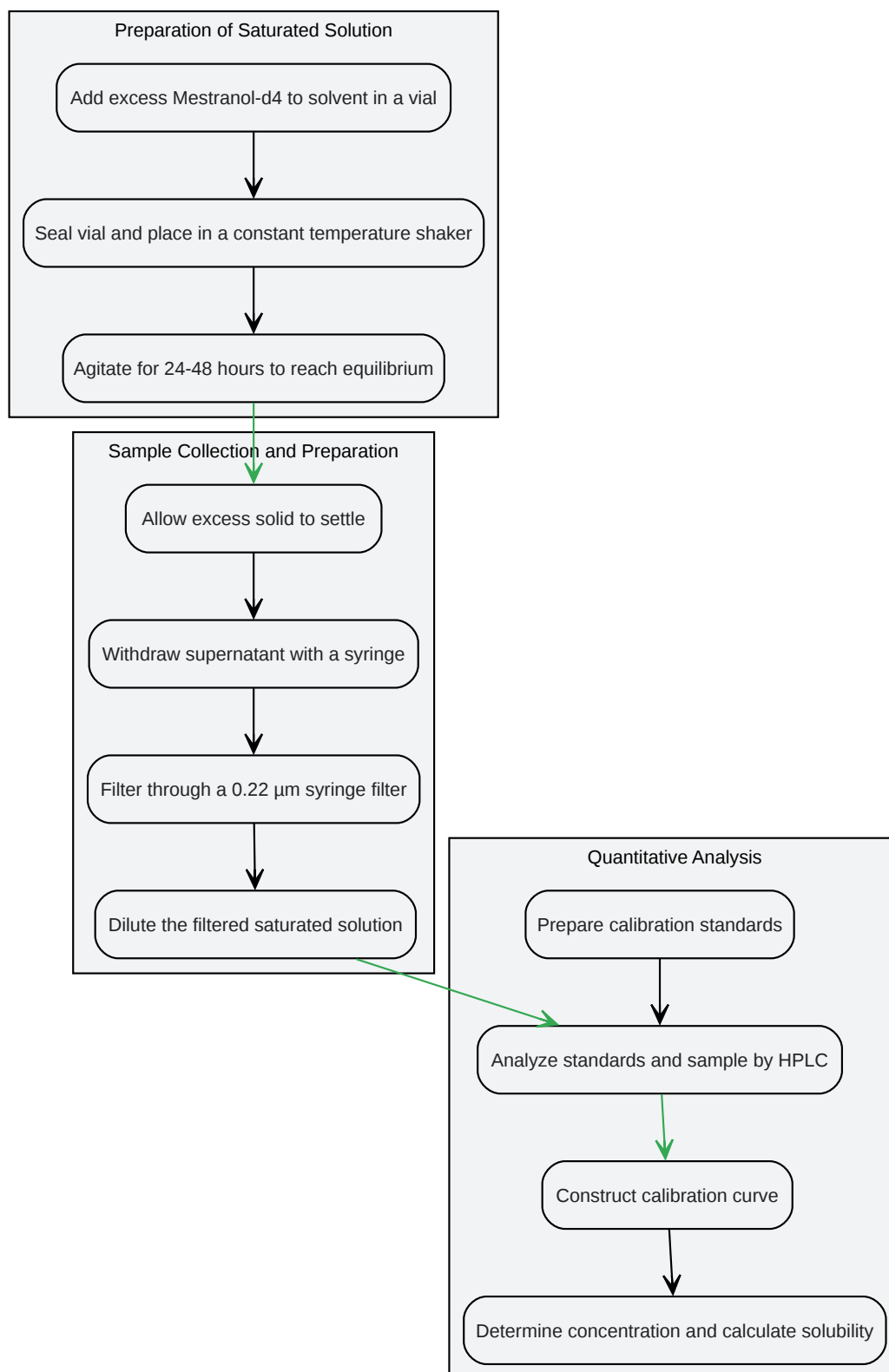
- Preparation of Saturated Solutions:
 - Add an excess amount of **Mestranol-d4** to a series of vials, each containing a known volume of a different organic solvent. The excess solid should be visually apparent.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature shaker set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the vials for a sufficient period to ensure equilibrium is reached (typically 24-48 hours). A preliminary time-to-equilibrium study can be conducted by sampling at various time points (e.g., 4, 8, 12, 24, 48 hours) to confirm that the concentration of the dissolved solid has reached a plateau.
- Sample Collection and Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.

- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved particles. This step is critical to prevent overestimation of solubility.
- Dilute the filtered saturated solution with the respective solvent to a concentration that falls within the linear range of the analytical method.
- Quantitative Analysis:
 - Prepare a series of calibration standards of **Mestranol-d4** in the chosen solvent.
 - Analyze the calibration standards and the diluted sample solutions using a validated HPLC method.
 - Construct a calibration curve by plotting the analytical response (e.g., peak area) versus the concentration of the standards.
 - Determine the concentration of **Mestranol-d4** in the diluted sample solution from the calibration curve.
 - Calculate the original solubility of **Mestranol-d4** in the solvent by multiplying the concentration of the diluted sample by the dilution factor.

3. Data Reporting:

- Report the solubility in standard units such as mg/mL or mol/L.
- Specify the temperature at which the solubility was determined.
- Report the mean and standard deviation of at least three replicate experiments for each solvent.

Mandatory Visualization



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Caption: Experimental workflow for determining the thermodynamic solubility of **Mestranol-d4**.

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